

Navigating the Uncharted: Proper Disposal Procedures for Cericlamine

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Compound of Interest

Compound Name: *Cericlamine*

Cat. No.: *B054518*

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For researchers, scientists, and drug development professionals, the responsible handling and disposal of investigational compounds like **cericlamine** are paramount to ensuring laboratory safety and environmental protection. Although **cericlamine**, a selective serotonin reuptake inhibitor (SSRI), was investigated as an antidepressant, it was never commercialized.^{[1][2]} Consequently, specific disposal guidelines from a manufacturer's Safety Data Sheet (SDS) are not available. However, by adhering to best practices for the disposal of research chemicals and investigational drugs, a safe and compliant procedure can be established.

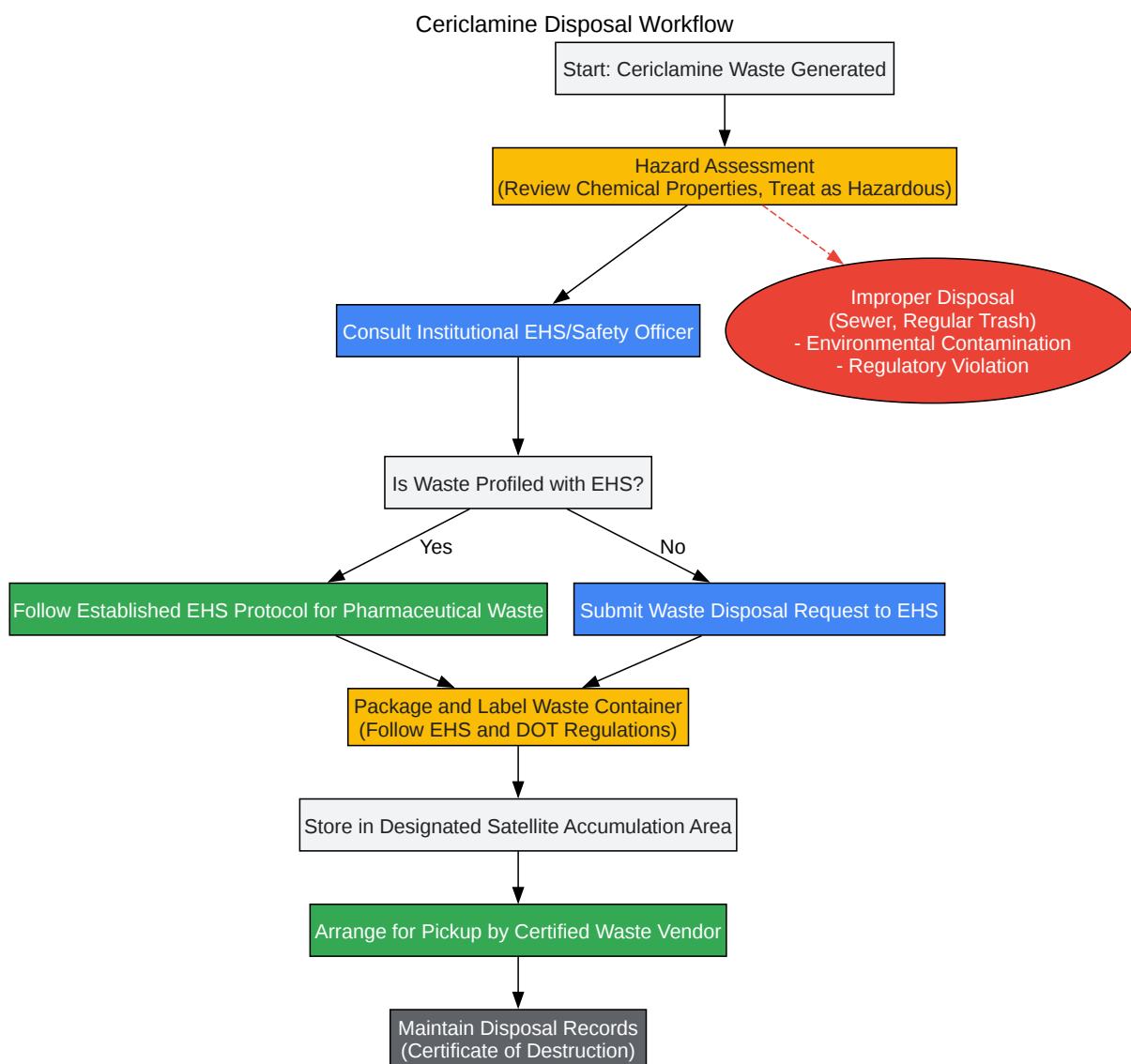
Chemical and Physical Properties of Cericlamine

A clear understanding of a compound's properties is the first step in a thorough hazard assessment. The following table summarizes the known data for **cericlamine**.

Property	Value	Reference
Chemical Formula	C ₁₂ H ₁₇ Cl ₂ NO	[1][3]
Molar Mass	262.17 g·mol ⁻¹	[1]
CAS Number	112922-55-1	[3][4]
Appearance	Solid (based on melting point)	
Melting Point	192 °C	[3]
Boiling Point	362 °C at 760 mmHg	[3]
Density	1.208 g/cm ³	[3]
Synonyms	JO-1017, 3-(3,4-Dichlorophenyl)-2-(dimethylamino)-2-methylpropan-1-ol	[1][2]

Step-by-Step Disposal Protocol for Cericlamine

Given the absence of a specific SDS, a conservative approach based on institutional and regulatory guidelines is essential. The following workflow provides a procedural guide for the proper disposal of **cericlamine**.



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Caption: Workflow for the safe and compliant disposal of **cericlamine**.

- Hazard Assessment and Classification: Due to the lack of specific toxicity data, **cericlamine** should be handled as a hazardous substance. As a psychoactive compound and a chlorinated aromatic amine, it may pose health and environmental risks. Unused investigational medications are to be destroyed in accordance with federal guidelines like the Resource Conservation and Recovery Act (RCRA).[5]
- Consult Institutional Environmental Health & Safety (EHS): Your institution's EHS department is the primary resource for guidance on chemical waste disposal.[5][6] They will provide specific procedures that comply with local, state, and federal regulations.
- Waste Segregation and Collection:
 - Do not mix **cericlamine** waste with other waste streams unless explicitly instructed to do so by your EHS department.
 - Collect **cericlamine** waste in a designated, properly labeled, and sealed container. The container should be compatible with the chemical properties of **cericlamine**.
- Labeling and Storage:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**Cericlamine**," and its CAS number (112922-55-1).
 - Store the sealed container in a designated satellite accumulation area, away from incompatible materials.
- Arranging for Disposal:
 - Follow your institution's procedure for requesting a chemical waste pickup. This is often done through the EHS department's online portal or by contacting them directly.[6]
 - The EHS department will arrange for a certified hazardous waste management company to collect and transport the waste for final disposal.[7]
- Preferred Disposal Method: For many pharmaceutical and research chemicals, high-temperature incineration by a licensed facility is the preferred method of disposal.[5][7] This ensures the complete destruction of the compound.

- Documentation: Retain all records related to the disposal of **cericlamine**, including the request for disposal and any certificate of destruction provided by the waste management company.[5]

Critical "Don'ts" of Cericlamine Disposal

- DO NOT dispose of **cericlamine** down the drain.[8] Psychoactive drugs, including antidepressants, can persist in wastewater, bioaccumulate, and pose a risk to aquatic ecosystems.[9][10][11]
- DO NOT place solid **cericlamine** or its solutions in the regular trash.[8] This can lead to environmental contamination and potential exposure to personnel.
- DO NOT attempt to neutralize or treat **cericlamine** waste in the laboratory unless it is a specifically approved procedure by your institution's EHS department.

By following these general but critical procedures, researchers can ensure the safe and environmentally responsible disposal of **cericlamine** and other investigational compounds, upholding the highest standards of laboratory safety and stewardship.

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